

Long-term storage and handling of BT173 powder

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Compound of Interest

Compound Name: BT173

Cat. No.: B7130693

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Technical Support Center: BT173 Powder

This technical support center provides guidance on the long-term storage, handling, and use of **BT173** powder for research purposes.

Frequently Asked Questions (FAQs)

1. What is **BT173** and what is its mechanism of action?

BT173 is a potent and specific small molecule inhibitor of the Homeodomain Interacting Protein Kinase 2 (HIPK2).^{[1][2]} It functions as an allosteric inhibitor, meaning it binds to HIPK2 and interferes with its ability to associate with Smad3, rather than inhibiting the kinase activity of HIPK2 itself.^{[1][3]} This disruption of the HIPK2-Smad3 protein-protein interaction ultimately suppresses the TGF- β 1/Smad3 signaling pathway.^[1] This pathway is implicated in renal fibrosis, and **BT173** has been shown to attenuate this condition in preclinical models.

2. What are the recommended long-term storage conditions for **BT173** powder?

BT173 powder should be stored at -20°C for long-term stability (months to years). For short-term storage (days to weeks), it can be kept at 0-4°C. It is crucial to protect the powder from light.

3. How should I store **BT173** once it is reconstituted in a solvent?

Stock solutions of **BT173** should be stored at -80°C for up to 6 months or at -20°C for up to 1 month. It is important to protect the stock solution from light. It is not recommended to store the solution for long periods.

4. In what solvent can I dissolve **BT173** powder?

BT173 is soluble in Dimethyl Sulfoxide (DMSO).

Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
Difficulty Dissolving BT173 Powder	The powder is not fully soluble at the desired concentration. Hygroscopic DMSO may have been used.	To aid dissolution in DMSO, ultrasonic treatment and warming the solution to 60°C can be applied. It is highly recommended to use newly opened, anhydrous DMSO as hygroscopic DMSO can negatively impact solubility.
Inconsistent Experimental Results	Improper storage of stock solution. Multiple freeze-thaw cycles.	Prepare fresh stock solutions for critical experiments. If using a previously prepared stock, ensure it has been stored correctly at -80°C or -20°C and protected from light. Aliquot the stock solution upon preparation to minimize freeze-thaw cycles.
Loss of Compound Activity	Degradation of the compound due to improper storage.	Always store the BT173 powder and stock solutions at the recommended temperatures and protect them from light. Refer to the storage guidelines to ensure the shelf life has not been exceeded.

Quantitative Data Summary

Table 1: Storage Conditions for **BT173** Powder

Storage Type	Temperature	Duration	Additional Notes
Long-Term	-20°C	Months to Years	Protect from light.
Short-Term	0 - 4°C	Days to Weeks	Protect from light.

Table 2: Storage of **BT173** Stock Solution (in DMSO)

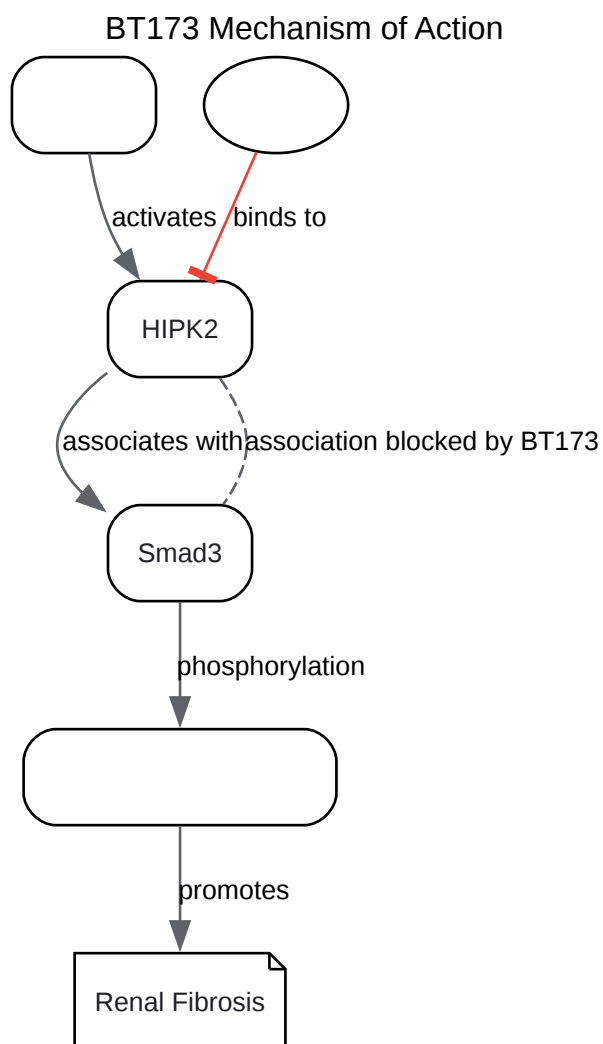
Temperature	Duration	Additional Notes
-80°C	Up to 6 months	Protect from light.
-20°C	Up to 1 month	Protect from light.

Experimental Protocols

Protocol 1: Preparation of a **BT173** Stock Solution (e.g., 10 mM in DMSO)

- Pre-warming: Allow the **BT173** powder vial and a new, sealed bottle of anhydrous DMSO to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of **BT173** powder in a sterile microcentrifuge tube. Note: **BT173** has a molecular weight of 382.22 g/mol .
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the **BT173** powder to achieve the desired concentration.
- Dissolution: Vortex the solution thoroughly. If the powder does not fully dissolve, sonicate the vial and warm it to 60°C.
- Storage: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, light-protected tubes. Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

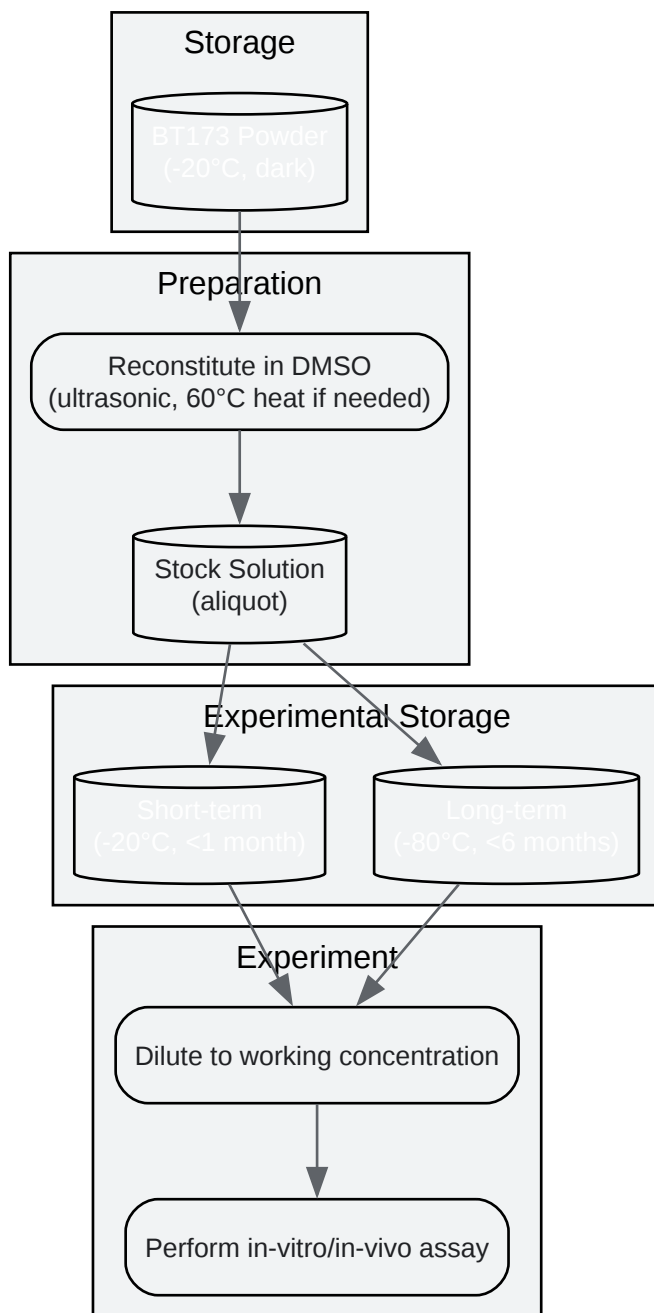
Visualizations



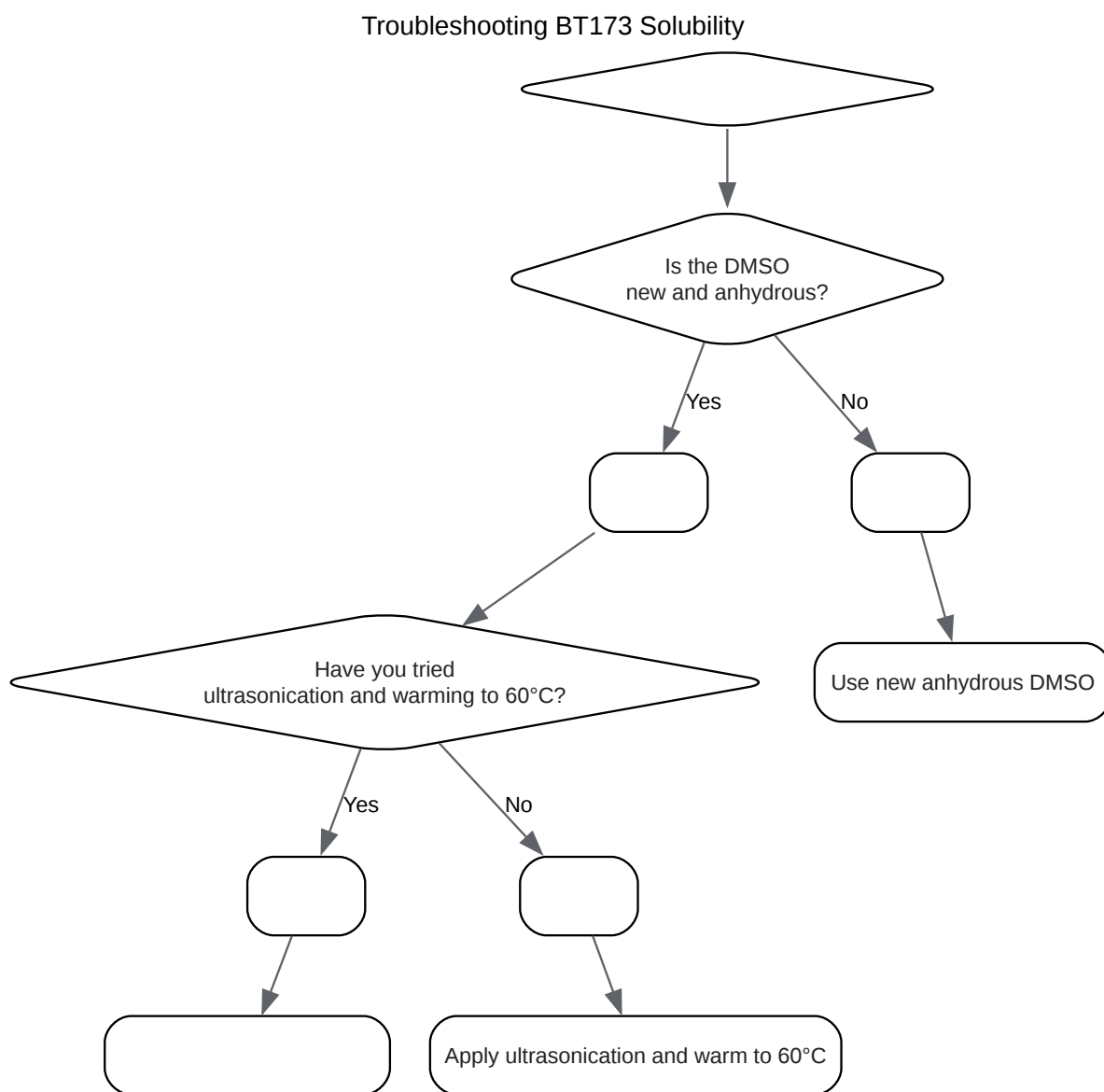
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Caption: **BT173** allosterically inhibits HIPK2, preventing Smad3 association and subsequent phosphorylation, thereby blocking the pro-fibrotic TGF- β 1 signaling pathway.

Experimental Workflow for BT173 Handling

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Caption: A logical workflow for the proper storage, preparation, and use of **BT173** in a research setting.



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Caption: A decision tree to troubleshoot issues with dissolving **BT173** powder.

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